

Technical Guide: (4-Bromo-2-fluorophenyl)methanamine (CAS 112734-22-2)

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Compound of Interest

Compound Name: *4-Bromo-2-fluorobenzylamine*

Cat. No.: *B054543*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(4-Bromo-2-fluorophenyl)methanamine, also known as **4-Bromo-2-fluorobenzylamine**, is a substituted benzylamine derivative.^{[1][2]} Its chemical structure, featuring a bromine and a fluorine atom on the phenyl ring, makes it a valuable building block in synthetic organic chemistry. This guide provides a comprehensive overview of its chemical properties, safety information, and its role as a synthetic intermediate in the development of potentially biologically active compounds. While direct biological activity data for this compound is limited, its application in the synthesis of molecules with therapeutic potential underscores its importance in medicinal chemistry and drug discovery.^{[3][4]}

Physicochemical Properties

A summary of the key physicochemical properties of (4-Bromo-2-fluorophenyl)methanamine is presented in the table below. These properties are essential for its handling, storage, and application in chemical synthesis.

Property	Value	Source
CAS Number	112734-22-2	[5]
IUPAC Name	(4-bromo-2-fluorophenyl)methanamine	[5]
Synonyms	4-Bromo-2-fluorobenzylamine	[1]
Molecular Formula	C ₇ H ₇ BrFN	[5]
Molecular Weight	204.04 g/mol	[5]
Appearance	Clear colorless to slightly yellow liquid	[2]
Boiling Point	244.5±25.0 °C (Predicted)	[1]
Density	1.571±0.06 g/cm ³ (Predicted)	[1]
pKa	8.43±0.10 (Predicted)	[1]
SMILES	C1=CC(=C(C=C1Br)F)CN	[2]
InChIKey	RLTFBWCBGIZCDQ-UHFFFAOYSA-N	[1]

Synthesis

(4-Bromo-2-fluorophenyl)methanamine can be synthesized from 4-bromo-2-fluorobenzonitrile. A general experimental protocol is described below.

Experimental Protocol: Synthesis from 4-bromo-2-fluorobenzonitrile[1]

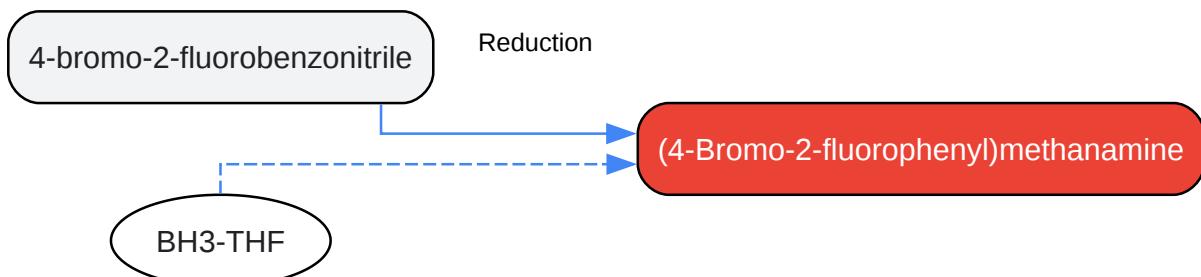
Reagents and Materials:

- 4-bromo-2-fluorobenzonitrile
- Borane tetrahydrofuran complex (1 M solution in THF)
- Tetrahydrofuran (THF)

- Methanol (MeOH)
- 1 M aqueous sodium hydroxide (NaOH)
- Ethyl acetate (EtOAc)
- Standard laboratory glassware and stirring apparatus
- Ice bath

Procedure:

- Dissolve 4-bromo-2-fluorobenzonitrile (1.0 equivalent) in tetrahydrofuran (THF).
- Cool the solution to 0°C using an ice bath.
- Slowly add a 1 M solution of borane tetrahydrofuran complex in THF (3.0 equivalents) dropwise to the stirred solution.
- Continue stirring the reaction mixture at 0°C for 20 minutes.
- Allow the reaction mixture to warm to room temperature and continue stirring for 16 hours.
- Upon reaction completion, quench the reaction by the slow, dropwise addition of methanol.
- Concentrate the solution under reduced pressure.
- Partition the residue between 1 M aqueous sodium hydroxide and ethyl acetate.
- Separate the organic layer, and process it to isolate the (4-bromo-2-fluorophenyl)methanamine product.



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Synthesis of (4-Bromo-2-fluorophenyl)methanamine.

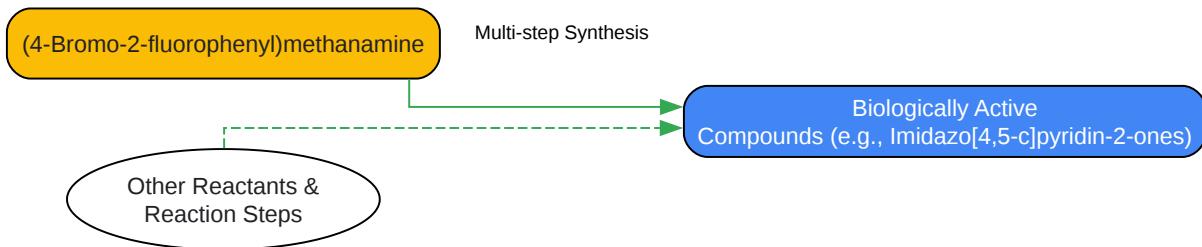
Biological Activity and Applications in Drug Discovery

As of the current literature, there are no comprehensive studies detailing the specific biological activities or the mechanism of action of (4-Bromo-2-fluorophenyl)methanamine itself. Its primary significance in the life sciences lies in its role as a key intermediate for the synthesis of more complex molecules with potential therapeutic applications.

Use as a Synthetic Intermediate

The chemical structure of (4-Bromo-2-fluorophenyl)methanamine provides reactive sites that allow for its incorporation into larger molecular scaffolds. It is utilized in the synthesis of various heterocyclic compounds, which are a cornerstone of many drug discovery programs.

One notable application is in the synthesis of 1-(4-bromo-2-fluorophenyl)-1,3-dihydro-2H-imidazo[4,5-c]pyridin-2-one. This compound serves as an important intermediate for a range of biologically active molecules, including potential anticancer agents.^[3]

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Role as a synthetic intermediate.

Safety and Handling

(4-Bromo-2-fluorophenyl)methanamine is a chemical that requires careful handling due to its potential hazards. The following information is a summary of the available safety data.

Hazard Identification[5]

- GHS Pictograms:
 - Corrosion
 - Acute toxicity (oral, dermal)
- GHS Signal Word: Danger
- Hazard Statements:
 - H302: Harmful if swallowed.
 - H312: Harmful in contact with skin.
 - H314: Causes severe skin burns and eye damage.
 - H319: Causes serious eye irritation.

Precautionary Measures and Personal Protective Equipment (PPE)

When handling (4-Bromo-2-fluorophenyl)methanamine, it is crucial to use appropriate personal protective equipment and follow safe laboratory practices.

Precautionary Measure	Details
Engineering Controls	Work in a well-ventilated area, preferably in a chemical fume hood.
Eye/Face Protection	Wear chemical safety goggles and/or a face shield.
Skin Protection	Wear compatible chemical-resistant gloves.
Body Protection	Wear a lab coat or other protective clothing.
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator.
Handling	Avoid contact with skin, eyes, and clothing. Avoid inhalation of vapor or mist.
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated place.

Conclusion

(4-Bromo-2-fluorophenyl)methanamine (CAS 112734-22-2) is a key chemical intermediate with significant applications in the synthesis of potentially bioactive molecules. While direct biological data on this compound is not currently available, its role as a building block in drug discovery and medicinal chemistry is well-established. Researchers and scientists working with this compound should be knowledgeable of its physicochemical properties and adhere to the recommended safety and handling procedures to ensure its safe and effective use in the laboratory. Further research into the biological effects of this compound and its derivatives could unveil new therapeutic avenues.

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